

Application Note: 3-Oxohexadecanoyl-CoA as a Standard for Targeted Metabolomics

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Compound of Interest

Compound Name: 3-Oxohexadecanoyl-CoA

Cat. No.: B1263362

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Introduction

3-Oxohexadecanoyl-CoA is a key intermediate in the synthesis and oxidation of fatty acids. It is specifically involved in the mitochondrial fatty acid elongation pathway. As a central molecule in lipid metabolism, the accurate quantification of **3-Oxohexadecanoyl-CoA** in biological samples is crucial for understanding metabolic regulation and identifying dysfunctions associated with various diseases. The use of a stable, high-purity **3-Oxohexadecanoyl-CoA** standard is essential for the development of robust and reproducible analytical methods in targeted metabolomics, particularly for liquid chromatography-mass spectrometry (LC-MS) based approaches.

Application in Metabolomics

3-Oxohexadecanoyl-CoA serves as a critical standard for the quantitative analysis of long-chain acyl-CoAs in metabolomics studies. Its applications include:

- Method Development and Validation: Establishing and validating LC-MS/MS methods for the sensitive and specific detection of acyl-CoAs in complex biological matrices.
- Quantitative Analysis: Acting as an external or internal standard to accurately quantify the concentration of endogenous **3-Oxohexadecanoyl-CoA** and related metabolites in tissues and cells.

- Metabolic Flux Analysis: Aiding in tracing the flow of metabolites through fatty acid synthesis and degradation pathways.
- Disease Biomarker Discovery: Facilitating the identification of metabolic dysregulations in diseases such as inborn errors of metabolism, cancer, and cardiovascular disease.

Quantitative Data

Chemical and Physical Properties of **3-Oxohexadecanoyl-CoA**

Property	Value	Source
Chemical Formula	C ₃₇ H ₆₄ N ₇ O ₁₈ P ₃ S	
Average Molecular Weight	1019.926 g/mol	
Monoisotopic Molecular Weight	1019.324138505 Da	
CAS Registry Number	34619-89-1	

Experimental Protocols

Protocol 1: Extraction of Acyl-CoAs from Biological Samples

This protocol describes a common method for extracting acyl-CoAs from cultured cells or tissues using solvent precipitation.[\[1\]](#)

Materials:

- Ice-cold 80% methanol in water
- Centrifuge capable of high speeds (e.g., 14,000 x g) and 4°C
- Nitrogen gas stream or vacuum concentrator
- Reconstitution solvent (e.g., 50% methanol in water with 5 mM ammonium acetate)[\[1\]](#)[\[2\]](#)

Procedure:

- Sample Homogenization: Homogenize frozen tissue powder or cell pellets in an appropriate volume of ice-cold 80% methanol to completely immerse the sample.[1]
- Protein Precipitation: Vortex the homogenate vigorously for 1 minute to ensure thorough mixing and precipitation of proteins.[1]
- Centrifugation: Centrifuge the samples at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins and cellular debris.[1]
- Supernatant Collection: Carefully transfer the supernatant containing the extracted acyl-CoAs to a new tube.[1]
- Solvent Evaporation: Dry the supernatant under a gentle stream of nitrogen or using a vacuum concentrator.[1]
- Reconstitution: Reconstitute the dried extract in a suitable solvent for LC-MS/MS analysis, such as 50% methanol in water containing 5 mM ammonium acetate.[1][2]

Protocol 2: LC-MS/MS Analysis of **3-Oxohexadecanoyl-CoA**

This protocol provides a general workflow for the analysis of acyl-CoA extracts by LC-MS/MS.

Instrumentation:

- UHPLC system (e.g., Dionex Ultimate 3000)[2]
- High-resolution mass spectrometer (e.g., Thermo Scientific Q Exactive)[2]
- C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.8 µm)[1]

LC Method:

- Mobile Phase A: Water with 5 mM ammonium acetate (pH 6.8)[2]
- Mobile Phase B: Methanol[2]
- Gradient:

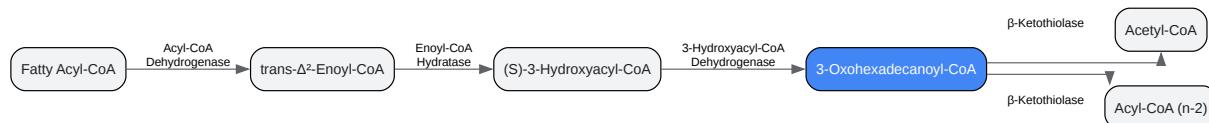
- 0-1.5 min: 2% B
- 1.5-3 min: Ramp to 15% B
- 3-5.5 min: Ramp to 95% B
- 5.5-14.5 min: Hold at 95% B
- 14.5-15 min: Return to 2% B
- 15-20 min: Re-equilibrate at 2% B[2]

- Flow Rate: As recommended for the specific column.
- Injection Volume: 5 μ L[2]

MS Method:

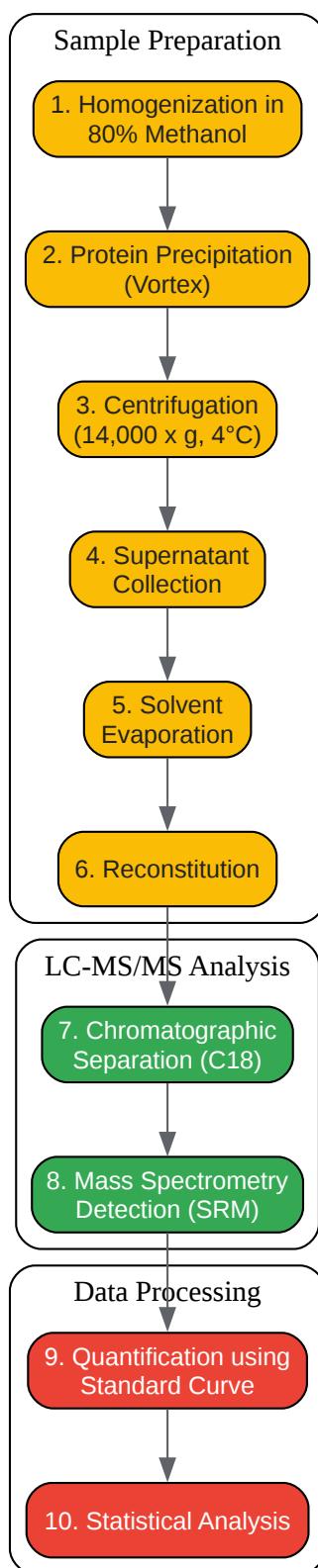
- Ionization Mode: Positive ion mode is generally more sensitive for acyl-CoAs.[1]
- Data Acquisition: Use targeted Selected Reaction Monitoring (SRM) for quantification of **3-Oxohexadecanoyl-CoA**. The precursor ion and a specific product ion should be monitored.
- Standard Curve: Prepare a standard curve of **3-Oxohexadecanoyl-CoA** in the reconstitution solvent to determine the concentration in the samples.

Visualizations



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Caption: Mitochondrial fatty acid β -oxidation pathway.

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Caption: Experimental workflow for acyl-CoA analysis.

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References

- 1. benchchem.com [benchchem.com]
- 2. High-Resolution Metabolomics with Acyl-CoA Profiling Reveals Widespread Remodeling in Response to Diet - PMC [pmc.ncbi.nlm.nih.gov]
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